

Unraveling Daphnilongeranin C: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Daphnilongeranin C*

Cat. No.: *B8261729*

[Get Quote](#)

For the attention of researchers, scientists, and professionals in drug development, this document serves as a guide to the chemical properties of **Daphnilongeranin C**. Due to the limited availability of public information on **Daphnilongeranin C**, this guide also provides details on the closely related and better-documented analogs, Daphnilongeranin A and Daphnilongeranin B, to offer a comparative context within this class of Daphniphyllum alkaloids.

Introduction

The Daphniphyllum alkaloids are a diverse and structurally complex family of natural products isolated from plants of the genus Daphniphyllum. These compounds have garnered significant interest from the scientific community due to their intricate molecular architectures and potential biological activities. This guide focuses on **Daphnilongeranin C**, while also drawing parallels with Daphnilongeranin A and B to provide a more comprehensive understanding.

Chemical Identification and Molecular Structure

Detailed chemical identifiers for **Daphnilongeranin C**, including its CAS number and definitive molecular formula, are not readily available in public scientific databases. This suggests that **Daphnilongeranin C** may be a more recently isolated or less extensively characterized member of this alkaloid family.

For comparative purposes, the properties of Daphnilongeranin A and B are presented below.

Compound	CAS Number	Molecular Formula
Daphnilongeranin A	874201-05-5	C ₂₃ H ₂₉ NO ₄
Daphnilongeranin B	Not readily available	Not readily available
Daphnilongeranin C	Not available	Not available

The complex, cage-like backbone is a hallmark of the hexacyclic Daphniphyllum alkaloids, including the daphnilongeranin series. The synthesis of these intricate structures presents a significant challenge and a testament to the advancements in synthetic organic chemistry.

Experimental Protocols and Synthetic Approaches

While specific experimental protocols for the isolation or synthesis of **Daphnilongeranin C** are not documented in readily accessible literature, the methodologies employed for its analogs provide valuable insights into the potential strategies that could be applied.

The total synthesis of related compounds such as (-)-daphnilongeranin B has been achieved and described in scientific literature. These synthetic routes often involve complex, multi-step sequences. Key reactions in the synthesis of the core structures of these alkaloids include:

- Intermolecular [3+2] Cycloaddition: A crucial step for the construction of the intricate ring systems.
- Late-stage Aldol Cyclization: Employed to install specific rings within the molecular framework.
- Bioinspired Cationic Rearrangement: Utilized to form key structural motifs, such as tetrasubstituted benzene rings.

A deeper understanding of these synthetic strategies can be gained by consulting the primary literature on the total synthesis of Daphniphyllum alkaloids.

Signaling Pathways and Biological Activity

The biological activities and associated signaling pathways of **Daphnilongeranin C** have not yet been elucidated. Research into the bioactivity of other Daphniphyllum alkaloids has

revealed a range of interesting properties, suggesting that the **daphnilongeranin** class of compounds could also be of interest for further investigation.

To illustrate a potential experimental workflow for investigating the biological effects of a compound like **Daphnilongeranin C**, a generalized diagram is provided below.



[Click to download full resolution via product page](#)

A generalized workflow for natural product drug discovery.

Conclusion

Daphnilongeranin C remains a relatively enigmatic member of the Daphniphyllum alkaloids, with publicly available data on its specific chemical and biological properties being scarce. The information available for its close analogs, Daphnilongeranin A and B, provides a valuable framework for anticipating its structural features and potential for complex synthesis. Further research is necessary to fully characterize **Daphnilongeranin C**, elucidate its biological activity, and explore its potential applications in drug discovery and development. The intricate molecular architecture of this class of compounds continues to inspire and challenge the field of organic synthesis.

- To cite this document: BenchChem. [Unraveling Daphnilongeranin C: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8261729#daphnilongeranin-c-cas-number-and-molecular-formula\]](https://www.benchchem.com/product/b8261729#daphnilongeranin-c-cas-number-and-molecular-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com